

Application Notes & Protocols: The Finkelstein Reaction Utilizing Sodium Iodide

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Compound of Interest

Compound Name: Sodium iodide dihydrate

CAS No.: 13517-06-1

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Introduction: The Strategic Advantage of Halogen Exchange

In the landscape of synthetic organic chemistry, the Finkelstein reaction stands as a robust and widely utilized method for the synthesis of alkyl iodides from other alkyl halides.^[1] Named after the German chemist Hans Finkelstein, this reaction is a cornerstone of nucleophilic substitution chemistry, providing a strategic pathway to more reactive intermediates crucial for drug development and complex molecule synthesis.^{[2][3]} At its core, the Finkelstein reaction is a bimolecular nucleophilic substitution (S_N2) reaction that facilitates the exchange of a halogen atom.^{[3][4]} The classic iteration involves the conversion of an alkyl chloride or bromide to an alkyl iodide using a solution of sodium iodide in acetone.^[4] This transformation is particularly valuable as alkyl iodides are often more reactive in subsequent reactions, such as cross-coupling and elimination reactions, compared to their chloro and bromo counterparts.^{[2][5]}

The utility of the Finkelstein reaction is significantly enhanced by the judicious choice of solvent and reagent. Sodium iodide, when dissolved in a polar aprotic solvent like acetone, serves as

an excellent source of the iodide nucleophile.[6] The elegance of this system lies in the differential solubility of the sodium halide salts. While sodium iodide is soluble in acetone, the resulting sodium chloride or sodium bromide byproducts are not.[4] This insolubility leads to their precipitation from the reaction mixture, effectively driving the equilibrium of the reaction towards the formation of the desired alkyl iodide product, in accordance with Le Châtelier's principle.[2]

The Underlying Mechanism: An SN2 Pathway

The Finkelstein reaction proceeds through a concerted, single-step SN2 mechanism.[3][7] This means the bond formation between the incoming nucleophile (iodide) and the carbon atom, and the bond cleavage between the carbon atom and the leaving group (chloride or bromide), occur simultaneously.[8][9]

A key characteristic of the SN2 mechanism is the backside attack of the nucleophile on the electrophilic carbon center.[8][10] This approach, at an angle of 180° to the leaving group, results in an inversion of the stereochemical configuration at that carbon, a phenomenon known as Walden inversion.[8][11] The reaction proceeds through a pentacoordinate transition state where the carbon atom is partially bonded to both the incoming iodide and the outgoing halide.[10]

The rate of the Finkelstein reaction is dependent on the concentration of both the alkyl halide and the sodium iodide, classifying it as a bimolecular reaction.[10][12] Several factors influence the reaction's success, including the structure of the alkyl halide, the nature of the leaving group, and the reaction conditions.[3][13] The reaction is most efficient for primary alkyl halides and is also effective for allylic, benzylic, and α -carbonyl halides due to electronic and steric factors that favor the SN2 pathway.[2][4] Secondary halides react more slowly, while tertiary, vinyl, and aryl halides are generally unreactive under standard Finkelstein conditions due to steric hindrance and the increased strength of the carbon-halogen bond.[4][14]

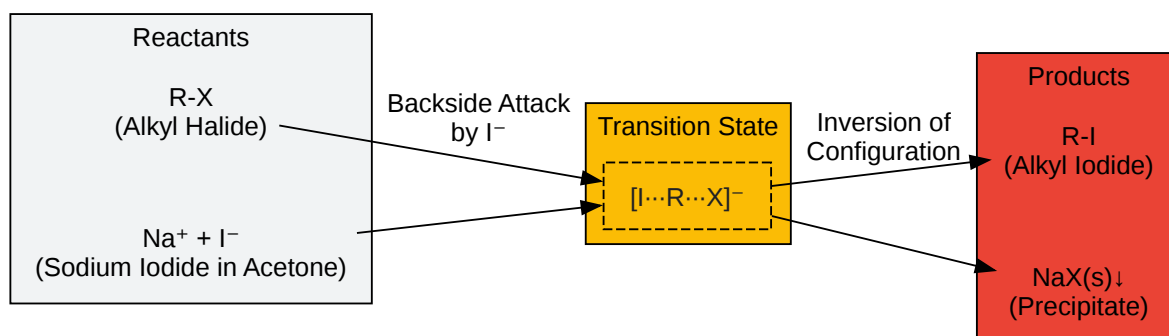
The Critical Role of Sodium Iodide and Acetone

The success of the classic Finkelstein reaction is intrinsically linked to the properties of sodium iodide and the solvent, acetone.

- **Sodium Iodide as the Nucleophile Source:** Sodium iodide serves as an excellent source of iodide ions (I^-) in the reaction.^[15] The iodide ion is a powerful nucleophile, which is a key requirement for an efficient S_N2 reaction.
- **Differential Solubility:** The genius of using acetone as a solvent lies in the differential solubility of the sodium halide salts. Sodium iodide is readily soluble in acetone, ensuring a high concentration of the nucleophilic iodide ions.^[6] In contrast, sodium chloride and sodium bromide are poorly soluble in acetone and precipitate out of the solution as they are formed.^{[4][16]}
- **Driving the Equilibrium:** This precipitation of the byproduct salt is the thermodynamic driving force of the reaction.^{[1][2]} According to Le Châtelier's principle, the removal of a product from the reaction mixture shifts the equilibrium to favor the forward reaction, leading to a high yield of the desired alkyl iodide.^{[2][17]} The use of dry acetone is also crucial to prevent the reverse reaction and to ensure the precipitation of the sodium halide byproduct.^[14]

The higher covalent character of sodium iodide compared to sodium chloride and sodium bromide, as explained by Fajan's rules, contributes to its greater solubility in the organic solvent acetone.^[16] The larger size of the iodide anion allows for better charge dispersal and weaker lattice energy in the crystal structure, making it more readily solvated by acetone molecules.^{[16][18]}

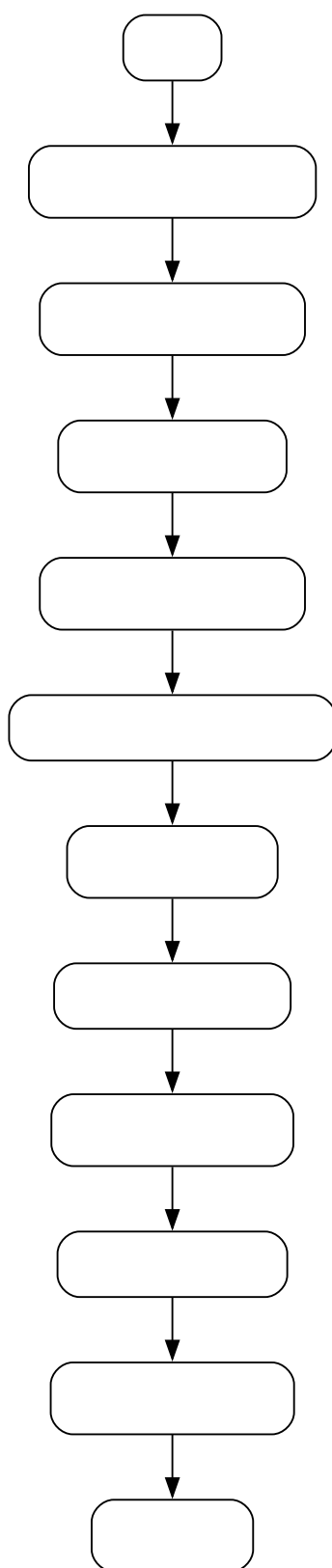
Visualizing the Finkelstein Reaction Reaction Mechanism



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Caption: The SN2 mechanism of the Finkelstein reaction.

Experimental Workflow



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Caption: A typical experimental workflow for the Finkelstein reaction.

Quantitative Data Summary

Parameter	Description	Typical Value/Observation
Substrate Reactivity	Relative rate of reaction for different alkyl halides.	Primary > Secondary >> Tertiary. Allylic and benzylic halides are exceptionally reactive. [2] [4]
Leaving Group Ability	The efficiency of the halide being displaced.	Br ⁻ is a better leaving group than Cl ⁻ . [13]
Solvent	The medium for the reaction.	Acetone is the classic and most common solvent. [3] [12] Other polar aprotic solvents like DMF can also be used. [12]
Temperature	Reaction temperature.	Typically refluxing acetone (around 56 °C). [2]
Reaction Time	Duration of the reaction.	Can range from a few minutes to several hours, depending on the substrate. [12]
Stoichiometry	Molar ratio of reactants.	An excess of sodium iodide is often used to drive the reaction to completion. [19]

Detailed Experimental Protocols

Protocol 1: Synthesis of 1-Iodobutane from 1-Bromobutane

Materials:

- 1-Bromobutane
- Sodium iodide
- Anhydrous acetone

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Separatory funnel
- Sodium thiosulfate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a dry 250 mL round-bottom flask equipped with a magnetic stir bar, add sodium iodide (1.5 equivalents).
- **Solvent Addition:** Add anhydrous acetone to the flask to dissolve the sodium iodide. Gentle warming may be required.
- **Substrate Addition:** To the stirred solution, add 1-bromobutane (1.0 equivalent) dropwise at room temperature.
- **Reflux:** Attach a reflux condenser and heat the reaction mixture to reflux (approximately 56 °C) using a heating mantle. The formation of a white precipitate (sodium bromide) should be observed.^[2]
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC). The reaction is typically complete within 1-3 hours.

- Work-up:
 - Cool the reaction mixture to room temperature.
 - Filter the mixture to remove the precipitated sodium bromide.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the acetone.
 - To the residue, add diethyl ether and transfer to a separatory funnel.
 - Wash the organic layer with a 5% aqueous solution of sodium thiosulfate to remove any residual iodine.
 - Wash the organic layer with brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
- Purification: Filter off the drying agent and concentrate the organic solution. Purify the crude 1-iodobutane by distillation to obtain the final product.

Protocol 2: Qualitative Test for Alkyl Halides

The Finkelstein reaction can also be employed as a simple qualitative test to distinguish between different classes of alkyl halides.^[2]

Procedure:

- Prepare a 15% solution of sodium iodide in anhydrous acetone.
- In separate test tubes, add a few drops of the unknown alkyl halides.
- To each test tube, add 2 mL of the sodium iodide/acetone solution.
- Observe the formation of a precipitate at room temperature and after gentle warming in a water bath.

Expected Observations:

- Primary alkyl bromides: A precipitate will form rapidly at room temperature.
- Primary alkyl chlorides: A precipitate will form upon gentle warming.
- Secondary and tertiary alkyl halides: No significant precipitate will form even with heating.[4]

Modified Finkelstein Reactions

The scope of the Finkelstein reaction has been expanded beyond the classic conditions. In a modified version, alcohols can be converted to alkyl halides. This is achieved by first converting the alcohol to a sulfonate ester, such as a tosylate or mesylate, which are excellent leaving groups.[3][13] The subsequent reaction with a metal halide, like sodium iodide, proceeds via an SN2 mechanism to yield the corresponding alkyl halide.[13]

Conclusion

The Finkelstein reaction, particularly with the use of sodium iodide, remains an indispensable tool in the arsenal of the synthetic chemist. Its simplicity, efficiency, and the thermodynamic driving force provided by the precipitation of the sodium halide byproduct make it a highly reliable method for the preparation of alkyl iodides. A thorough understanding of the underlying SN2 mechanism and the factors influencing the reaction rate is crucial for its successful application in research and development, particularly in the synthesis of pharmaceutical intermediates and other high-value chemical entities.

References

- Grokipedia. Finkelstein reaction.
- BYJU'S. Finkelstein Reaction.
- S
- ALL ABOUT CHEMISTRY. Finkelstein Reaction. (2020-07-04).
- Wikipedia. Finkelstein reaction.
- YouTube. The Finkelstein Reaction Mechanism. (2025-04-02).
- AdiChemistry.
- Unacademy. Finkelstein Reaction.
- Organic Chemistry Portal. Finkelstein Reaction.
- Chapter 8 Workshop.
- 88Guru.
- BYJU'S. SN2 Reaction Mechanism.

- Chemistry Stack Exchange. Why are NaCl and NaBr not soluble, whereas NaI is soluble in acetone (in the Finkelstein reaction)?. (2013-11-15).
- Wikipedia. SN2 reaction.
- Henry Rzepa's Blog - Ch.imperial. The mystery of the Finkelstein reaction.
- Vedantu. Finkelstein Reaction: Definition, Mechanism, Uses & Key Differences.
- Brainly.in. what is the role of NaI in Finkelstein reaction. (2024-03-09).
- Reddit. I have a question about solubility. : r/chemhelp. (2013-06-15).
- Chemistry LibreTexts. 11.2: The SN2 Reaction. (2024-03-17).
- Save My Exams. SN1 & SN2 (Cambridge (CIE) AS Chemistry): Revision Note. (2025-06-26).
- The Finkelstein Reaction: A Cornerstone of Modern Organic Synthesis.
- Chemistry Steps. SN2 Reaction Mechanism.
- Leveraging Sodium Iodide for Efficient Halide Exchange Reactions. (2025-10-17).
- Quora. Why is acetone used in Finkelstein with NaI?. (2018-05-09).

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Sources

- 1. nbinno.com [nbinno.com]
- 2. grokipedia.com [grokipedia.com]
- 3. byjus.com [byjus.com]
- 4. Finkelstein reaction - Wikipedia [en.wikipedia.org]
- 5. allaboutchemistry.net [allaboutchemistry.net]
- 6. nbinno.com [nbinno.com]
- 7. 88guru.com [88guru.com]
- 8. byjus.com [byjus.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. SN2 reaction - Wikipedia [en.wikipedia.org]
- 11. SN2 Reaction Mechanism [chemistrysteps.com]
- 12. SATHEE: Finkelstein Reaction [sathee.iitk.ac.in]

- [13. adichemistry.com \[adichemistry.com\]](#)
- [14. Finkelstein Reaction: Definition, Mechanism, Uses & Key Differences \[vedantu.com\]](#)
- [15. brainly.in \[brainly.in\]](#)
- [16. chemistry.stackexchange.com \[chemistry.stackexchange.com\]](#)
- [17. m.youtube.com \[m.youtube.com\]](#)
- [18. reddit.com \[reddit.com\]](#)
- [19. Finkelstein Reaction \[organic-chemistry.org\]](#)
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